

analytical standard preparation 3-Nitrobenzene-1,2-diol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Nitrobenzene-1,2-diol

CAS No.: 6665-98-1

Cat. No.: S616459

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Frequently Asked Questions (FAQs)

Q1: What is the basic chemical and physical information for 3-Nitrobenzene-1,2-diol? The table below summarizes the key properties of **3-Nitrobenzene-1,2-diol** (CAS 6665-98-1) gathered from the search results.

Property	Value / Description
CAS Number	6665-98-1 [1] [2] [3]
IUPAC Name	3-nitro-1,2-benzenediol [2]
Molecular Formula	C ₆ H ₅ NO ₄ [2] [3]
Molecular Weight	155.109 g/mol [3]
Melting Point	85 - 86 °C [2]
Physical Form	Solid [2]
Purity	95% (commercially available) [2]

Property	Value / Description
MDL Number	MFCD00463758 [3]

Q2: What are the primary research applications of this compound? **3-Nitrobenzene-1,2-diol** is primarily used as an **inhibitor of catechol-O-methyltransferase (COMT)** [1]. By preventing the breakdown of dopamine in the brain, it is a valuable compound in research related to **Parkinson's disease and other nervous system disorders** [1]. The search results also indicate that nitrocatechol derivatives serve as key intermediates in the synthesis of more complex COMT inhibitor pharmaceutical preparations [4] [5].

Q3: How should this compound be stored and handled? While the searched results do not provide specific storage conditions, one supplier notes that there is **no hazardous surcharge** associated with the product [1]. The product is strictly for research purposes and is not for personal or veterinary use [1]. As a best practice, all laboratory chemicals should be handled in a fume hood with appropriate personal protective equipment (PPE).

Troubleshooting Guides

Issue 1: Obtaining a Product with Low Purity

- **Potential Cause:** The synthesis or work-up procedure may not be fully optimized, leading to the presence of unreacted starting materials, isomers, or by-products.
- **Solution:**
 - **Recrystallization:** Recrystallize the crude solid product. The searched patent literature mentions several solvents suitable for working with nitrocatechol derivatives, which can be used as a guide for selecting a recrystallization solvent system. These include **dichloromethane, toluene, ethanol, methanol, isopropanol, acetic acid, and formic acid** [4].
 - **Analytical Verification:** Confirm the purity of your compound after recrystallization using standard analytical techniques. The search results highlight that techniques like **gas-phase FT-IR, NMR, and X-ray diffraction** are used to characterize related nitrocatechols [6].

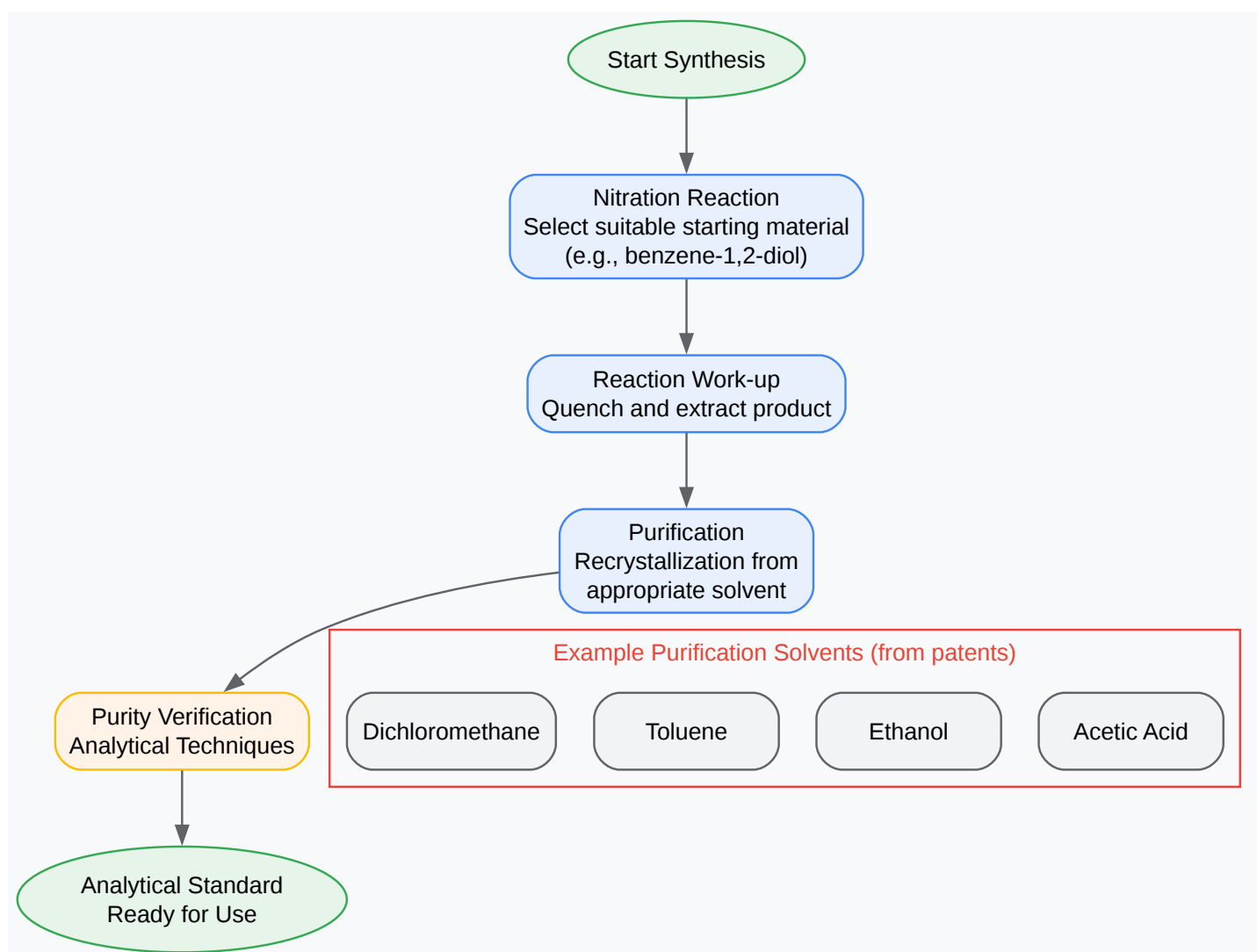
Issue 2: Difficulty in Dissolving the Compound for Analysis

- **Potential Cause:** The polar nature of the compound may require specific solvents.
- **Solution:** Based on the solvents listed in the patent for reactions [4], you can trial dissolving **3-Nitrobenzene-1,2-diol** in polar organic solvents such as:

- N, N-Dimethylformamide (DMF)
- N-Methylpyrrolidone (NMP)
- Dimethylacetamide (DMA)
- Methanol or Ethanol
- Acetic Acid

Issue 3: Need to Synthesize an Analytical Standard *De Novo*

The following workflow outlines the general stages for preparing and verifying an analytical standard of **3-Nitrobenzene-1,2-diol**.



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The table below lists the analytical techniques you can use to verify the identity and purity of your standard at the verification stage.

| Technique | Parameter Measured | Application & Rationale | | :--- | :--- | :--- | | **Melting Point** | Purity and identity | A sharp melting point between **85-86°C** confirms high purity and matches the known value [2]. | | **Chromatography** | Purity (e.g., HPLC) | Used to quantify purity and ensure it is free from major impurities. | | **Spectroscopy** | Structural identity |

- **FT-IR:** Can be used to confirm functional groups. Gas-phase IR cross-sections have been studied for nitrocatechols [6].
- **NMR:** Traditional method for definitive structural confirmation [6].

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References

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